

Application Notes and Protocols: Preparation of RU 33965 Stock Solution

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Compound of Interest

Compound Name: RU 33965
CAS No.: 122321-05-5
Cat. No.: B1680173

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These application notes provide a detailed protocol for the preparation of a stock solution of **RU 33965**, a benzodiazepine receptor inverse agonist. This guide is intended for researchers, scientists, and drug development professionals.

Compound Information

RU 33965 is a research chemical with specific physicochemical properties that must be considered for accurate and effective experimental use.^[1] A summary of its key characteristics is provided in the table below.

Property	Value
Chemical Name	3-(cyclopropanecarbonyl)-5-methyl-4,5-dihydro-6H-benzo[f]imidazo[1,5-a][2]diazepin-6-one
Molecular Formula	C16H15N3O2
Molecular Weight	281.31 g/mol [1]
CAS Number	122321-05-5[1]
Appearance	Solid powder[1]
Purity	>98%[1]
Solubility	Soluble in DMSO[1]

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps to prepare a 10 mM stock solution of **RU 33965** in Dimethyl Sulfoxide (DMSO).

Materials:

- **RU 33965** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile filter tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Pre-weighing Preparation:** Before handling the compound, ensure that all necessary personal protective equipment is worn. Bring the **RU 33965** powder and DMSO to room temperature.
- **Weighing **RU 33965**:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **RU 33965** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 2.8131 mg of **RU 33965**.
- **Solvent Addition:** Add the appropriate volume of DMSO to the tube containing the **RU 33965** powder. To continue the example, add 1 mL of DMSO.
- **Dissolution:** Close the tube tightly and vortex the solution until the **RU 33965** powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- **Aliquoting and Storage:** For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile tubes.

Storage Conditions:

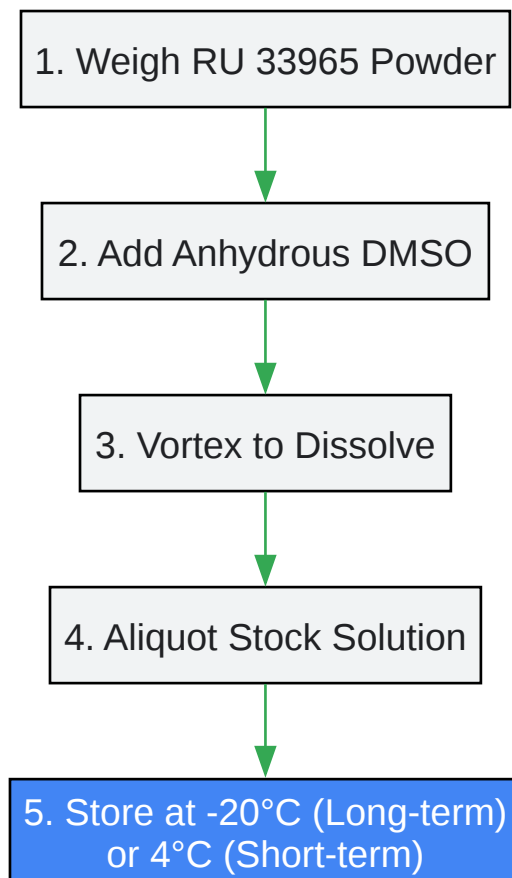
- **Short-term storage (days to weeks):** Store the stock solution at 0-4°C.[\[1\]](#)
- **Long-term storage (months to years):** For extended storage, keep the aliquots at -20°C.[\[1\]](#)

RU 33965 is stable for several weeks during standard shipping conditions at ambient temperature.[\[1\]](#)

Workflow Diagram

The following diagram illustrates the workflow for preparing the **RU 33965** stock solution.

Workflow for RU 33965 Stock Solution Preparation



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Caption: Workflow for preparing **RU 33965** stock solution.

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References

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